

# Technical Support Center: NSC232003 Solubility and Handling

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## Compound of Interest

Compound Name: NSC232003

Cat. No.: B10800919

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This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers and scientists working with **NSC232003**. Our aim is to help you overcome common solubility challenges and ensure successful experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **NSC232003**?

A1: The reported solubility of **NSC232003** varies across different suppliers and solvent systems. It is generally considered to have moderate aqueous solubility and is poorly soluble in common organic solvents like DMSO and ethanol.<sup>[1][2][3]</sup> Some suppliers report solubility in water or PBS, while others indicate it is insoluble in DMSO.<sup>[1][4]</sup> This variability may be due to differences in the solid-state form of the compound or the specific experimental conditions used for dissolution.

Q2: Why is my **NSC232003** not dissolving in DMSO?

A2: Several sources indicate that **NSC232003** is insoluble or only slightly soluble in DMSO. If you are experiencing difficulty dissolving **NSC232003** in DMSO, this is not unexpected. It is recommended to first try aqueous-based solvents like water or PBS.

Q3: What is the mechanism of action of **NSC232003**?

A3: **NSC232003** is an inhibitor of the protein-protein interaction between UHRF1 (Ubiquitin-like with PHD and RING Finger domains 1) and DNMT1 (DNA methyltransferase 1). By binding to the 5-methylcytosine (5mC) recognition pocket of the SRA domain of UHRF1, **NSC232003** disrupts the UHRF1-DNMT1 interaction, which leads to a decrease in DNA methylation.

## Troubleshooting Guide

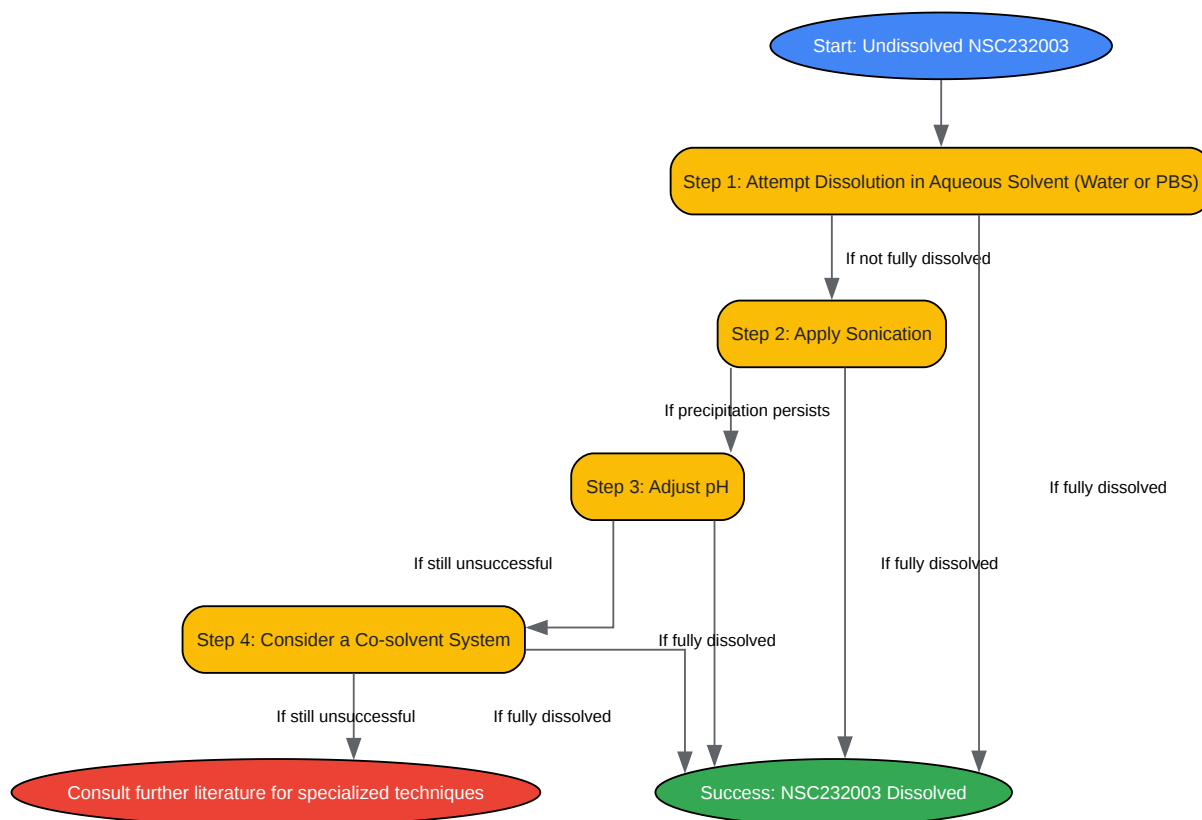
### Issue: Difficulty Dissolving NSC232003

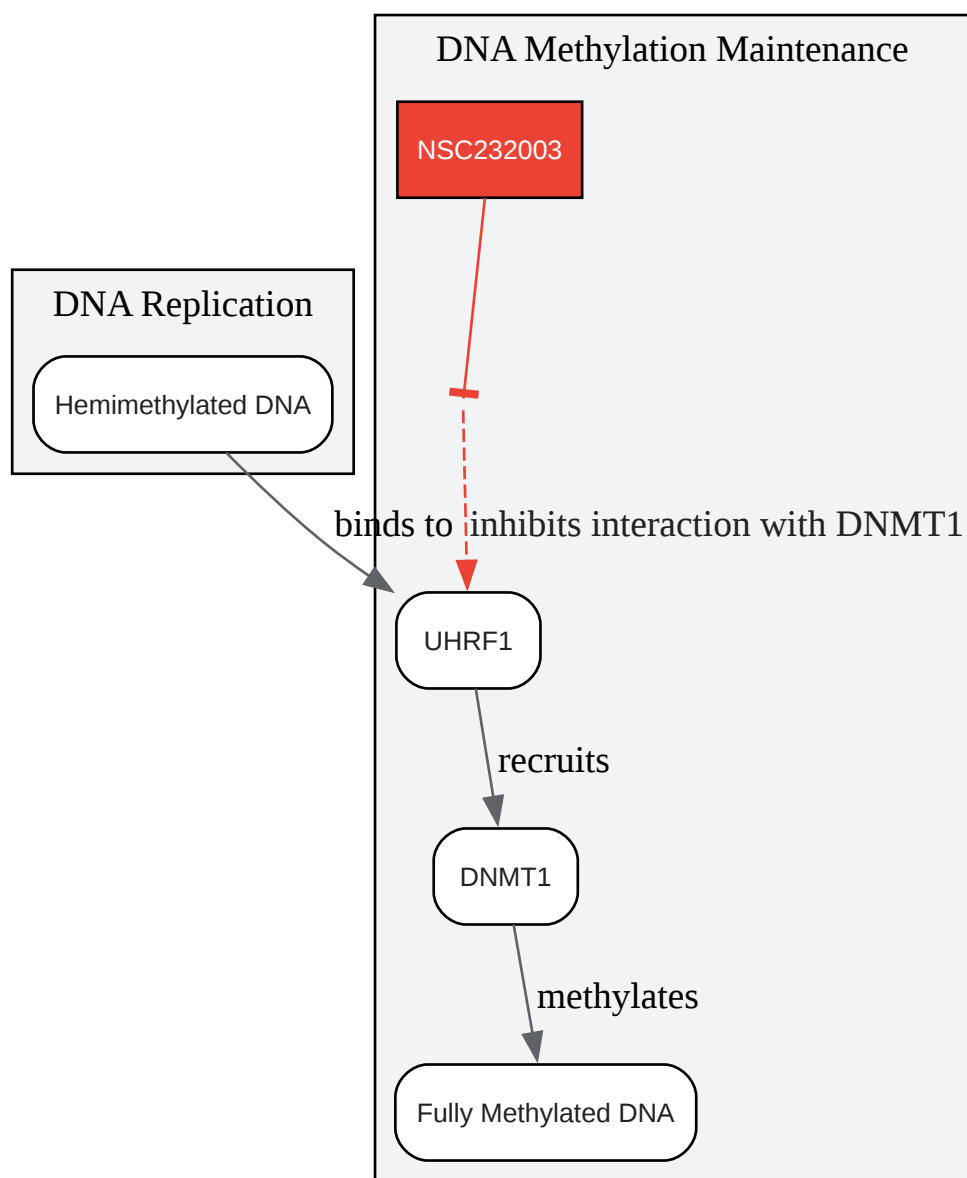
This guide provides a stepwise approach to troubleshoot and improve the solubility of **NSC232003** for your experiments.

Summary of Reported Solubilities:

Solvent	Reported Solubility	Source
Water	Soluble	Cayman Chemical
Water	17 mg/mL (100.51 mM)	GlpBio
Water	2 mg/mL	AbMole
Water	5 mg/mL	Selleck Chemicals
PBS	4.76 mg/mL (28.14 mM)	MedchemExpress
DMSO	< 1 mg/mL (insoluble or slightly soluble)	GlpBio, MedchemExpress
DMSO	Insoluble	Selleck Chemicals
Ethanol	Insoluble	Selleck Chemicals

Troubleshooting Workflow:





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## References

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